

yttrium content effect intergranular corrosion

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nickel;yttrium

CAS No.: 12333-67-4

Cat. No.: S1778220

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Effects of Yttrium in Different Alloy Systems

The table below summarizes the measured effects of yttrium addition on intergranular corrosion across different metal alloys.

Alloy System	Yttrium Content	Key Microstructural Effects	Effect on Intergranular Corrosion (IGC)	Quantitative Improvement/Result
Al-Zn-Mg-Cu (e.g., 7075)	0.1 wt.% [1]	Refines secondary phases; increases dislocation density & low-angle grain boundaries; increases η' precipitates; reduces Precipitate-Free Zone (PFZ) width [1].	Improved (after T74 aging) [1]	Maximum corrosion depth reduced to 107.8 μm [1].

Alloy System	Yttrium Content	Key Microstructural Effects	Effect on Intergranular Corrosion (IGC)	Quantitative Improvement/Result
Stainless Steel	140 ppm [2]	Forms specific inclusions: Y_2O_3 and Y_2O_2S [2].	Mixed (Depends on Inclusion Type): Y_2O_3 improves resistance; Y_2O_2S reduces resistance [2].	Improved resistance is tied to the presence of Y_2O_3 inclusions [2].
Near-Stoichiometric Ni_4Mo	Minor addition [3]	Suppresses coarse microstructure formation during ordering; maintains ultrafine ordered grains [3].	Improved [3]	Suppressed severe intergranular attack in boiling 20% HCl [3].

Experimental Protocols for Assessing IGC

Here are standard methodologies for evaluating intergranular corrosion susceptibility, referenced in the studies on yttrium.

Test Method	Applicable Alloy Types	Standard Protocol	Key Evaluation Metrics
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| **Immersion Corrosion Test** [1] [3] | Aluminum alloys (e.g., 7xxx series), Nickel alloys | • **Solution:** 57 g/L NaCl + 10 mL/L H_2O_2 [1]. • **Temperature:** 35°C [1]. • **Duration:** 6 hours [1]. *For Ni-Mo alloys, tests in boiling 20% HCl per ASTM G1-88 are used* [3]. | • **Maximum corrosion depth** (μm) [1]. • **Corrosion rate** (e.g., mils per year, mm/year) calculated from weight loss [3]. | | **Electrochemical (Anodic Polarization) Test** [4] | Zirconium-based alloys, others | • **Solution:** Ringer's lactate (for biomaterials) or other simulated service environments [4]. • Measurement of **open-circuit potential** and **passive region** behavior [4]. | • **Corrosion potential (E_{corr})** shift. • **Breakdown potential** of the passive film. | | **Microstructural Analysis** [1] | All | • **Sample Prep:** Mechanical polishing followed by electro-polishing [1]. • **Techniques:** Scanning Electron Microscopy (SEM), Electron Backscatter Diffraction (EBSD), Transmission Electron

Microscopy (TEM) [1]. | • Grain size and shape. • Precipitate distribution and PFZ width. • Density of low-angle grain boundaries and dislocations. |

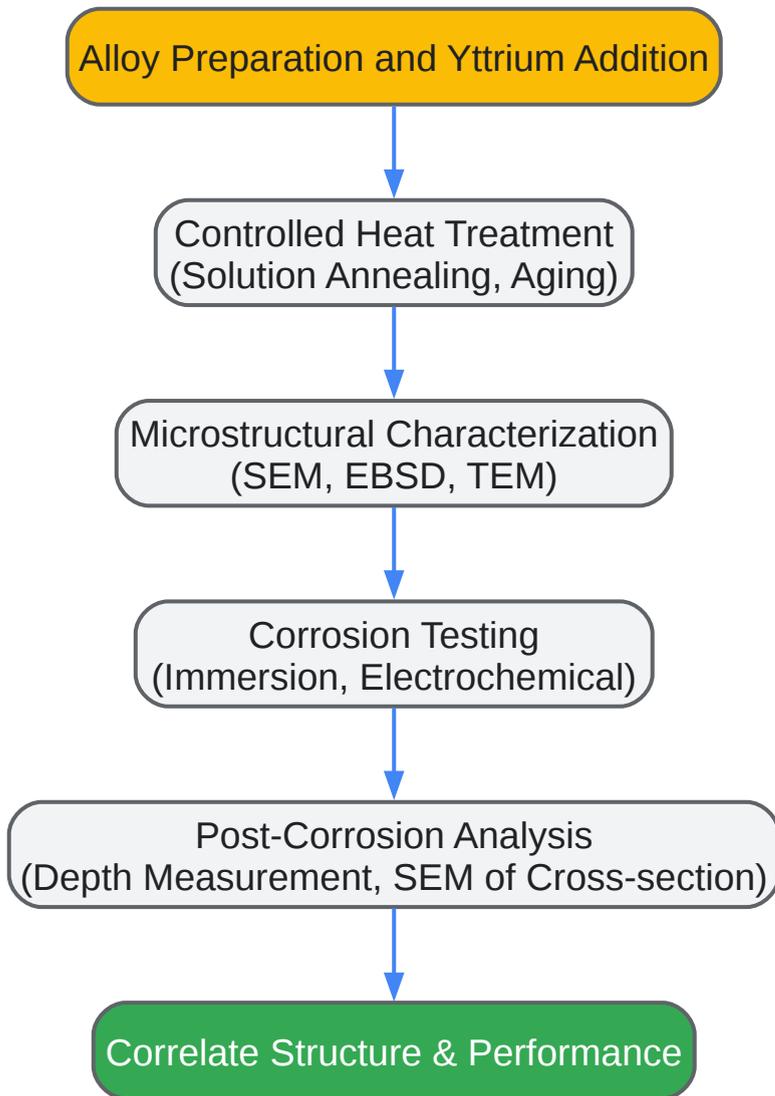
Troubleshooting Common Experimental Issues

This FAQ addresses potential challenges you might encounter when researching yttrium's effects.

- **Q: My corrosion tests show inconsistent results after yttrium addition. What could be wrong?**
 - **A:** Inconsistent results can stem from several factors. In stainless steels, ensure you characterize the types of yttrium-containing inclusions (Y_2O_3 vs. Y_2O_2S), as they have opposing effects [2]. For all alloys, verify the **homogeneity of your cast material** and the precise control of your **heat treatment parameters** (temperature, time), as these directly control precipitate and grain boundary chemistry [1] [3].
- **Q: Why does yttrium improve IGC resistance in some alloys but not others?**
 - **A:** The mechanism is alloy-dependent. In **aluminum alloys** like 7075, yttrium works by **refining the microstructure and altering the precipitation behavior** at grain boundaries, making them less susceptible to attack [1]. In **nickel alloys**, it **prevents the formation of a coarse, susceptible grain boundary microstructure** during ordering [3]. In **stainless steels**, its role is not to prevent chromium depletion but to **modify the electrochemical nature of inclusions** to make them less active sites for pitting initiation, which can lead to IGC [2].
- **Q: How can I accurately characterize the microstructural changes caused by yttrium?**
 - **A:** A multi-technique approach is essential. Use **EBSD** to quantify changes in grain boundary character (e.g., increase in low-angle boundaries) [1]. **TEM** is critical for observing nanoscale precipitates (like η') and accurately measuring the width of Precipitate-Free Zones (PFZs) [1]. For stainless steels, **SEM-EDS** is needed to identify the composition and type of yttrium-containing inclusions [2].

Experimental Workflow for Investigating Yttrium's Role

The diagram below outlines a logical workflow for a comprehensive study on how yttrium affects intergranular corrosion.



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To cite this document: Smolecule. [yttrium content effect intergranular corrosion]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1778220#yttrium-content-effect-intergranular-corrosion]

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